

improving solubility of vesatolimod for experiments

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Compound of Interest

Compound Name: TLR7 agonist 9

Cat. No.: B12405540

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Vesatolimod Solubility Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with vesatolimod (also known as GS-9620). The information provided is intended to address common challenges related to the solubility of vesatolimod for experimental use.

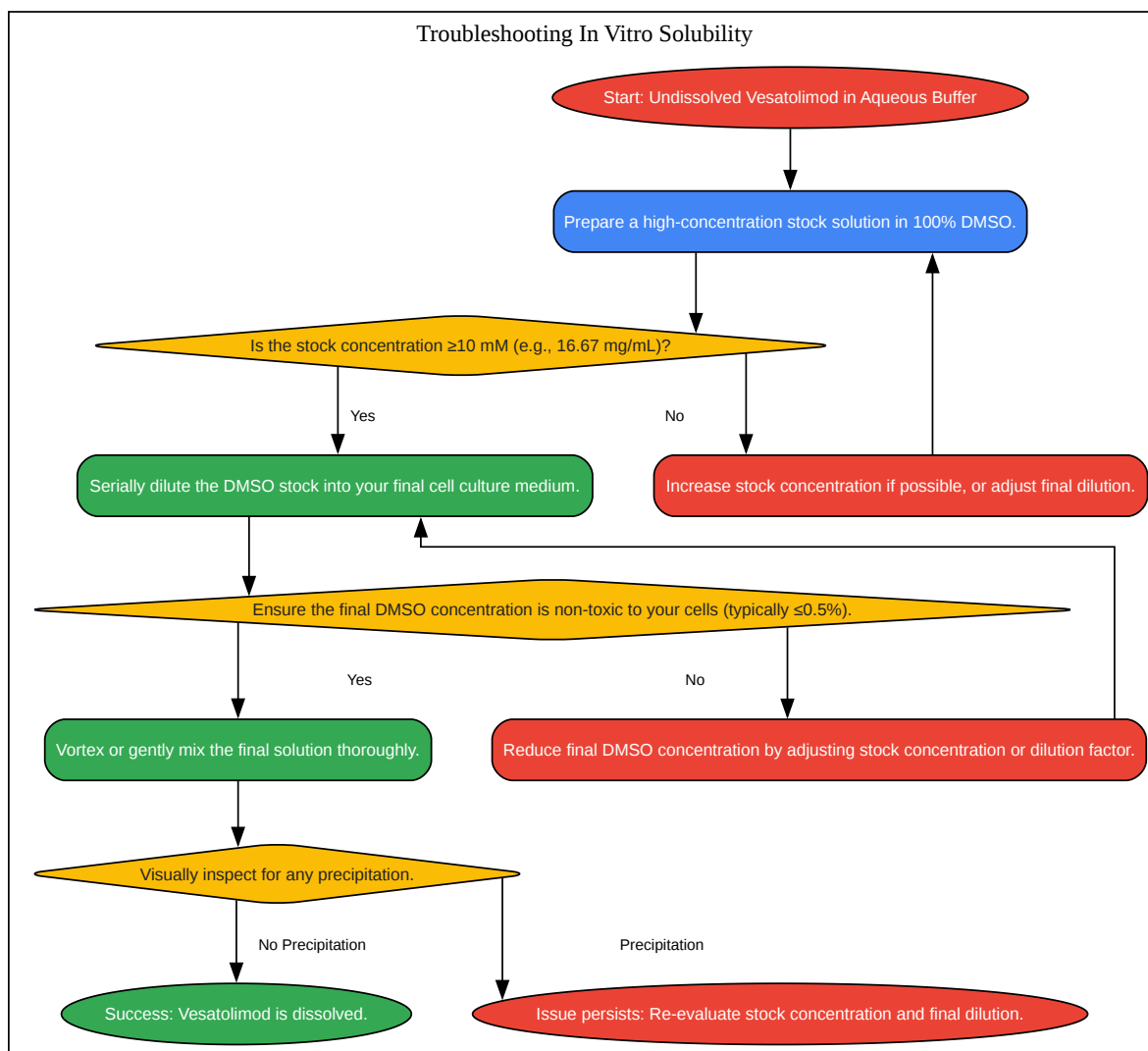
Troubleshooting Guide: Improving Vesatolimod Solubility

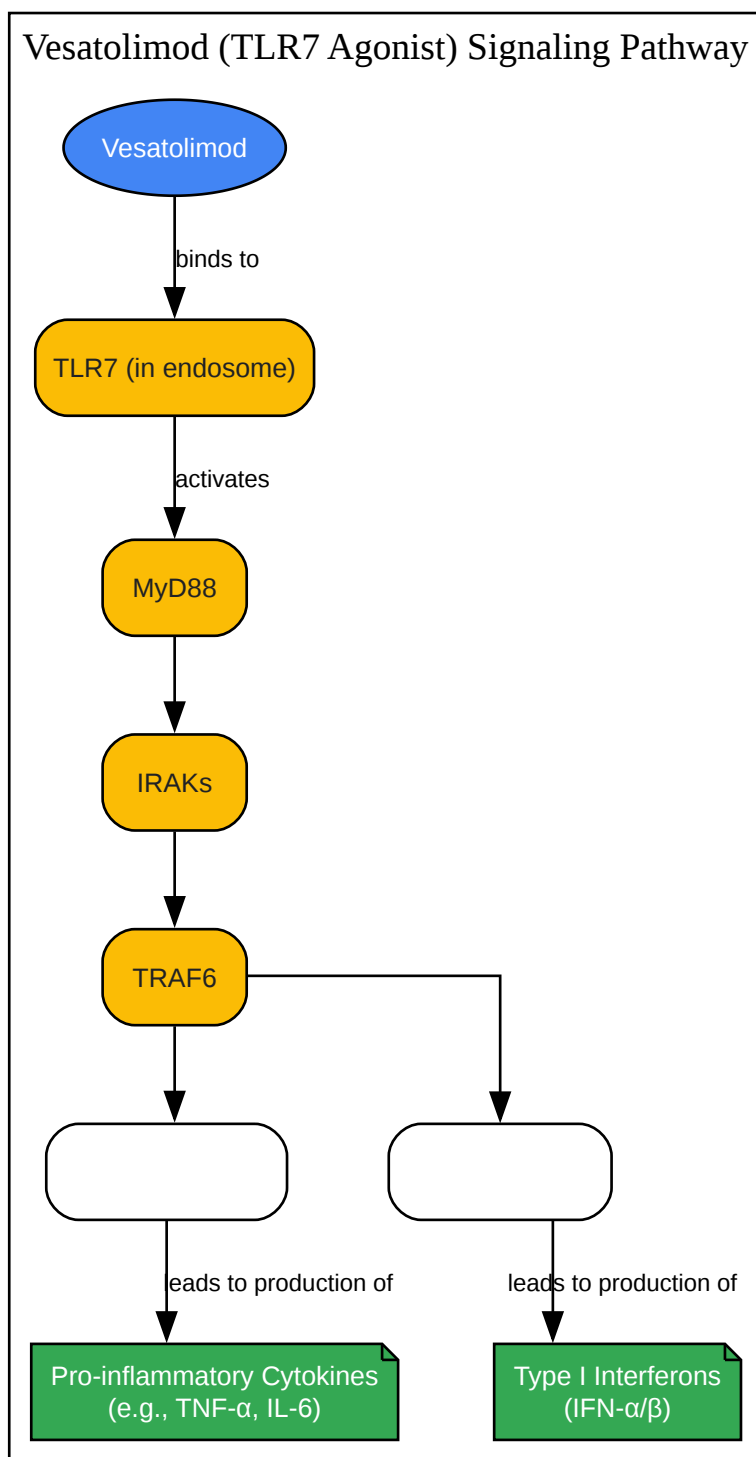
Researchers may encounter difficulties in dissolving vesatolimod for in vitro and in vivo experiments. This guide provides a systematic approach to addressing these issues.

Issue 1: Vesatolimod does not dissolve in aqueous buffers for in vitro assays.

Cause: Vesatolimod is a small molecule with poor aqueous solubility at neutral pH. Direct dissolution in phosphate-buffered saline (PBS) or cell culture media will likely result in precipitation.

Solution Workflow:





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